Analytical techniques for characterizing 5-Methoxy-2-nitrobenzonitrile.

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Compound of Interest

Compound Name:	*5-Methoxy-2-nitrobenzonitrile*
CAS No.:	*38469-84-0*
Cat. No.:	*B1296772*

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An In-Depth Guide to the Analytical Characterization of **5-Methoxy-2-nitrobenzonitrile**

Introduction

5-Methoxy-2-nitrobenzonitrile ($C_8H_6N_2O_3$, MW: 178.14 g/mol) is a substituted aromatic compound that serves as a valuable intermediate in the synthesis of pharmaceuticals and other complex organic molecules.[1][2] The precise arrangement of its functional groups—a nitrile (C≡N), a nitro (NO_2), and a methoxy (O-CH_3) group on a benzene ring—offers a unique chemical scaffold for building diverse molecular architectures. Given its role as a critical building block, ensuring its identity, purity, and stability is paramount for the integrity of downstream applications in research and drug development.

This technical guide provides a comprehensive overview of the principal analytical techniques for the thorough characterization of **5-Methoxy-2-nitrobenzonitrile**. We move beyond mere procedural lists to explain the causality behind methodological choices, grounding each protocol in fundamental scientific principles. This document is designed for researchers, analytical scientists, and quality control professionals who require robust, self-validating methods for ensuring the quality of this important chemical entity.

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Physicochemical Properties

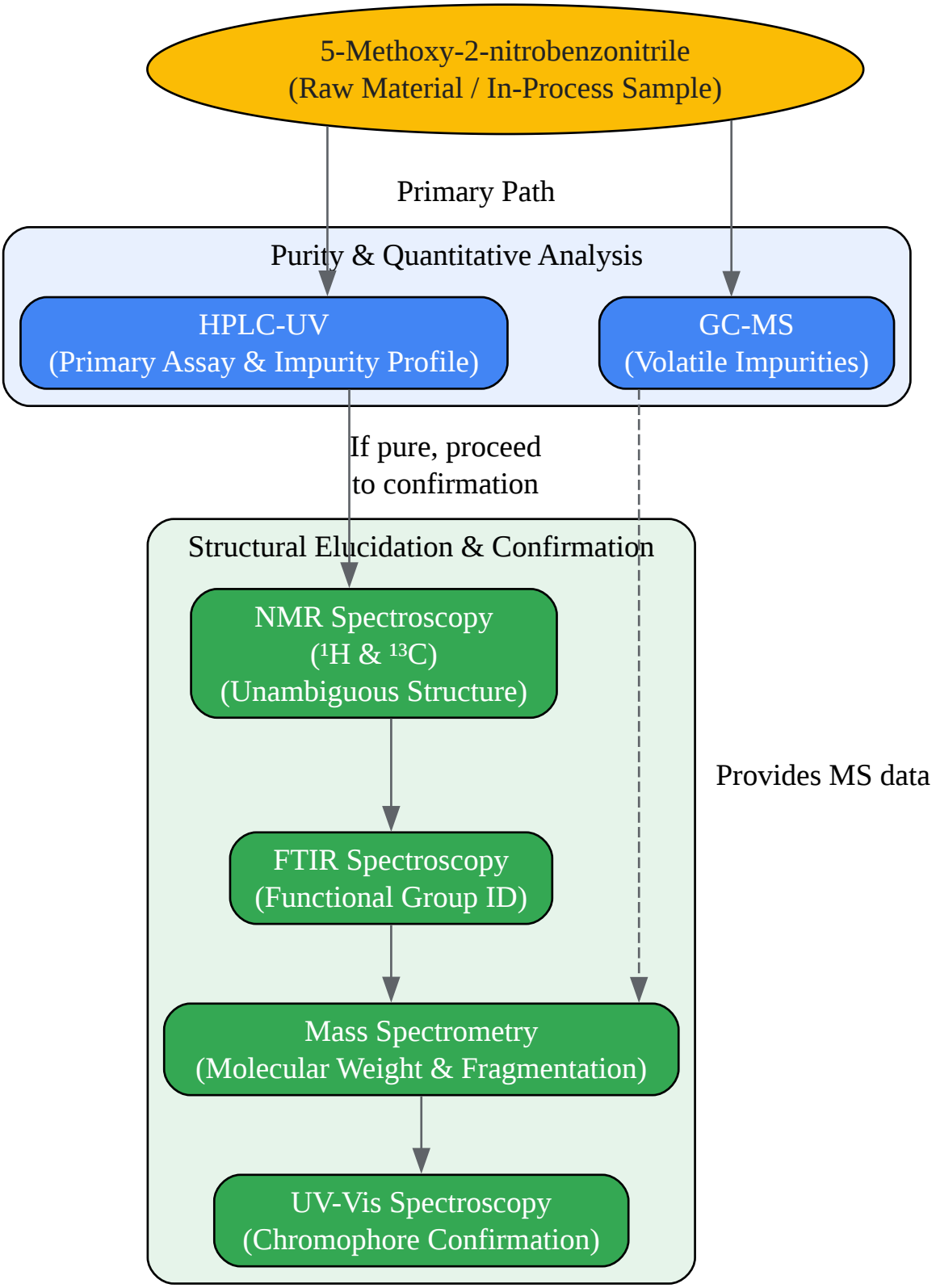
A foundational understanding of a compound's physical properties is essential for selecting appropriate analytical solvents, storage conditions, and chromatographic methods.

Property	Value	Source(s)
CAS Number	38469-84-0	[2][3]
Molecular Formula	$C_8H_6N_2O_3$	[1][2]
Molecular Weight	178.14 g/mol	[1]
IUPAC Name	5-methoxy-2-nitrobenzonitrile	[3]
Appearance	Typically a solid powder	N/A
Purity	Commonly available at ≥98%	[2]
Storage	Room temperature, sealed in a dry environment	[2][4]

Strategic Analytical Workflow

A multi-technique approach is required for the unambiguous characterization of **5-Methoxy-2-nitrobenzonitrile**. Chromatographic methods are first employed to assess purity and quantify the analyte, while spectroscopic techniques provide definitive structural confirmation.

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Caption: Strategic workflow for comprehensive analysis.

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High-Performance Liquid Chromatography (HPLC) for Purity and Assay

Principle & Application

HPLC is the cornerstone technique for determining the purity of **5-Methoxy-2-nitrobenzonitrile**.[5] We utilize reversed-phase (RP) HPLC, where the compound is separated based on its hydrophobic interactions with a non-polar stationary phase (e.g., C18) and its partitioning into a polar mobile phase.[6] The nitro, methoxy, and nitrile groups confer a moderate polarity to the molecule, making it well-suited for retention and sharp elution from a C18 column. This method is ideal for separating the main component from process-related impurities or degradation products, which will have different polarities and thus different retention times.

Detailed Protocol: Reversed-Phase HPLC

Instrumentation:

- A standard HPLC system equipped with a quaternary pump, autosampler, column oven, and a UV-Vis or Diode Array Detector (DAD).

Sample Preparation:

- Diluent Preparation: Prepare a 50:50 (v/v) mixture of HPLC-grade acetonitrile and HPLC-grade water.
- Standard Solution (0.1 mg/mL): Accurately weigh approximately 10 mg of **5-Methoxy-2-nitrobenzonitrile** reference standard into a 100 mL volumetric flask. Dissolve and dilute to volume with the diluent.
- Sample Solution (0.1 mg/mL): Prepare the sample solution identically to the standard solution.
- Filtration: Before injection, filter all solutions through a 0.45 µm syringe filter to remove particulates that could damage the column.[7]

Chromatographic Conditions:

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Parameter	Recommended Setting	Rationale
Column	C18, 250 mm x 4.6 mm, 5 µm particle size	A standard C18 column provides excellent hydrophobic retention for aromatic compounds.
Mobile Phase	Acetonitrile and Water (with 0.1% Formic Acid)	Formic acid is a volatile modifier that protonates silanols, improving peak shape, and is compatible with mass spectrometry if LC-MS is used.[8]
Gradient Program	Start at 40% Acetonitrile, ramp to 80% over 10 min, hold for 2 min, return to 40% and equilibrate for 3 min.	A gradient is effective for eluting the main peak with good symmetry while also detecting any earlier or later eluting impurities.
Flow Rate	1.0 mL/min	A standard flow rate for a 4.6 mm ID column, providing good efficiency and reasonable run times.[9]
Column Temp.	30 °C	Maintaining a constant temperature ensures reproducible retention times.[9]
Detection (UV)	254 nm	A common wavelength for aromatic compounds; however, a full UV scan should be run to determine the wavelength of maximum absorbance (λmax) for optimal sensitivity.
Injection Vol.	10 µL	A typical injection volume that balances sensitivity with the risk of column overload.

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Data Interpretation:

- Purity: The purity is calculated based on the area percent of the main peak relative to the total area of all peaks in the chromatogram.
- Assay vs. Standard: The concentration of the sample is determined by comparing its peak area to that of a reference standard of known concentration.

Gas Chromatography-Mass Spectrometry (GC-MS)

Principle & Application

GC-MS is a powerful hyphenated technique ideal for identifying volatile and semi-volatile components.[10] The sample is vaporized and separated in a gas chromatograph based on boiling point and interaction with the column's stationary phase. The separated components then enter the mass spectrometer, where they are ionized (typically by electron ionization, EI), fragmented, and detected based on their mass-to-charge ratio (m/z).[11] This provides a "mass fingerprint" that can confirm the identity of the parent compound and help elucidate the structure of unknown impurities.

Detailed Protocol: GC-MS Analysis

Instrumentation:

- A GC system coupled to a mass spectrometer (e.g., single quadrupole).

Sample Preparation:

- Solvent Selection: Choose a volatile, GC-compatible solvent such as Dichloromethane or Ethyl Acetate.
- Solution Preparation: Dissolve a small amount (approx. 1 mg) of **5-Methoxy-2-nitrobenzonitrile** in 10 mL of the chosen solvent to create a concentration of ~100 µg/mL.

GC-MS Conditions:

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Parameter	Recommended Setting	Rationale
Column	Non-polar capillary column (e.g., DB-5ms, 30 m x 0.25 mm, 0.25 µm film)	A 5% phenyl-methylpolysiloxane column is a robust, general-purpose column suitable for a wide range of semi-volatile organic compounds.[11]
Carrier Gas	Helium at a constant flow of 1.0 mL/min	Helium is an inert carrier gas that provides good chromatographic efficiency.
Inlet Temp.	250 °C	Ensures rapid and complete vaporization of the analyte without thermal degradation. [12]
Oven Program	Initial: 100 °C, hold for 2 min. Ramp: 15 °C/min to 280 °C. Hold: 5 min at 280 °C.	This program allows for the separation of any low-boiling point solvents or impurities from the main analyte peak. [11]
MS Ionization	Electron Ionization (EI) at 70 eV	EI is a standard, high-energy ionization technique that produces reproducible fragmentation patterns, which are useful for library matching and structural confirmation.[11]
Mass Range	m/z 40-400	This range will capture the molecular ion ($M^{+\cdot}$ at m/z 178) and its key fragment ions.
Source Temp.	230 °C	Standard source temperature to maintain ionization efficiency and prevent contamination.[12]

Data Interpretation:

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- Molecular Ion: The mass spectrum should show a molecular ion peak ($M^{+\cdot}$) at m/z = 178, confirming the molecular weight.

- Fragmentation Pattern: Expect characteristic fragments corresponding to the loss of functional groups, such as loss of NO_2 (m/z 132), OCH_3 (m/z 147), and the nitrile group. This pattern provides strong evidence for the compound's structure.

Spectroscopic Characterization

Spectroscopy provides an orthogonal set of data for the definitive confirmation of the molecular structure established by mass spectrometry and implied by chromatographic behavior.

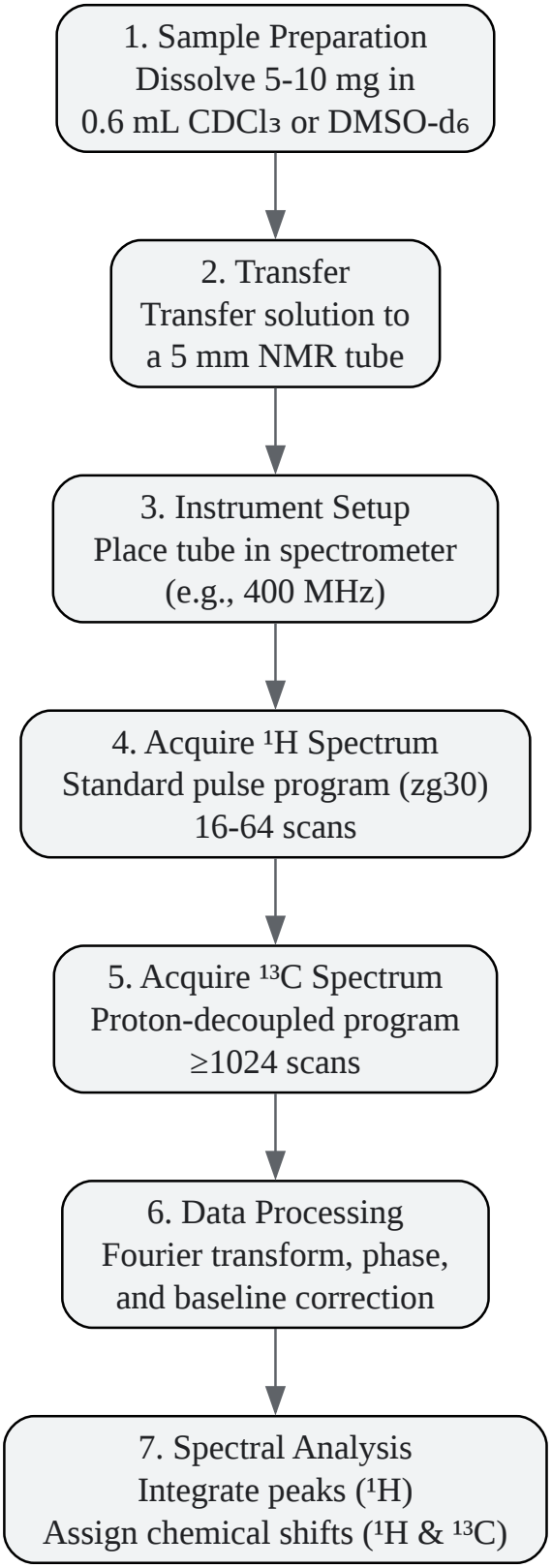
Nuclear Magnetic Resonance (NMR) Spectroscopy

Principle & Application

NMR is the most powerful tool for unambiguous structural elucidation. It probes the chemical environment of magnetically active nuclei (^1H and ^{13}C).[12] The resulting spectrum provides information on the number of unique atoms, their connectivity, and their spatial relationships, allowing for a complete structural assignment.

Detailed Protocol: ^1H and ^{13}C NMR

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